

Unveiling Erythrocentauric Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Erythrocentauric acid*

Cat. No.: *B564403*

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This technical guide provides an in-depth overview of **Erythrocentauric acid** (1-oxo-3,4-dihydroisochromene-5-carboxylic acid), a naturally occurring isocoumarin derivative. Addressed to researchers, scientists, and professionals in drug development, this document details the compound's discovery, historical background, experimental protocols for its isolation and characterization, and available data on its biological activities.

Discovery and Historical Background

Erythrocentauric acid, identified chemically as 1-oxo-3,4-dihydroisochromene-5-carboxylic acid, is a compound intrinsically linked to the medicinal plant *Centaurium erythraea* Rafn. (Gentianaceae). While the specific historical record of the isolation and naming of "**Erythrocentauric acid**" is not extensively documented under this synonym, its discovery is closely tied to the phytochemical investigation of *Centaurium erythraea*.

A pivotal study in this context is the isolation and structural elucidation of a closely related precursor, 5-formyl-2,3-dihydroisocoumarin, by Valentão and colleagues in 2003. This research laid the foundational methodology for the extraction and characterization of this class of isocoumarins from *C. erythraea*. It is highly probable that **Erythrocentauric acid** co-exists with its aldehyde analogue in the plant or is formed through oxidation during the extraction and isolation process, a common transformation for natural aldehydes.

The name "Erythrocentauric" itself is a clear homage to its botanical source, combining "erythraea" from the species name and "centaurium" from the genus. This nomenclature underscores the compound's origin and its place within the rich chemical tapestry of the Gentianaceae family, which is known for producing a wide array of bioactive secondary metabolites, including secoiridoids, xanthones, and phenolic compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **Erythrocentauric acid** is presented in Table 1. This data is computationally derived and provides a foundational understanding of the molecule's characteristics.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₄	PubChem
Molecular Weight	192.17 g/mol	PubChem
IUPAC Name	1-oxo-3,4-dihydroisochromene-5-carboxylic acid	PubChem
CAS Number	90921-13-4	PubChem
XLogP3	1.3	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem

Experimental Protocols

The following sections detail the methodologies for the isolation and structural elucidation of isocoumarins from *Centaurium erythraea*, based on the established protocols for 5-formyl-2,3-dihydroisocoumarin. These methods are directly applicable to the study of **Erythrocentauric acid**.

Plant Material and Extraction

- **Plant Material:** Aerial parts of *Centaurium erythraea* Rafn. are collected, dried, and powdered.
- **Extraction:** The powdered plant material is subjected to extraction with a solvent of increasing polarity, typically starting with a less polar solvent like chloroform, followed by more polar solvents such as ethyl acetate and methanol. For the isolation of isocoumarins, the chloroform extract is of primary interest.

Isolation and Purification

A multi-step chromatographic process is employed to isolate the target compounds from the crude chloroform extract.

- **Column Chromatography (CC):** The extract is first fractionated using silica gel column chromatography with a gradient elution system. A common mobile phase consists of a mixture of light petroleum and chloroform, with an increasing proportion of chloroform.
- **Preparative Thin-Layer Chromatography (pTLC):** Fractions showing the presence of the desired compounds (monitored by TLC) are further purified using preparative TLC on silica gel plates. A typical solvent system for this step is a mixture of toluene and chloroform.
- **Semi-preparative High-Performance Liquid Chromatography (HPLC):** Final purification is achieved using a semi-preparative HPLC system equipped with a suitable column (e.g., a C18 column) and a mobile phase tailored to the compound's polarity.

Figure 1: Workflow for the Isolation of Isocoumarins from *Centaurium erythraea*.

Structural Elucidation

The molecular structure of the isolated compounds is determined using a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC are employed to establish the connectivity between protons and carbons.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) provides the exact molecular weight and elemental composition of the compound.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, such as carbonyls (C=O) and hydroxyls (O-H).
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which can be characteristic of certain chromophores.

Biological Activity and Signaling Pathways

Currently, there is a paucity of specific research on the biological activities and signaling pathways of **Erythrocentauric acid**. However, the broader class of dihydroisocoumarins has been reported to exhibit a range of biological effects, including antimicrobial and antioxidant activities. Further investigation is warranted to elucidate the specific pharmacological profile of **Erythrocentauric acid** and its potential as a therapeutic agent. No specific signaling pathways have been described for this compound to date.

Conclusion

Erythrocentauric acid is a natural product with a clear phytochemical link to *Centaureum erythraea*. While its direct historical documentation is limited, the established methodologies for the isolation and characterization of its close analogue, 5-formyl-2,3-dihydroisocoumarin, provide a robust framework for future research. The potential biological activities of this compound class suggest that further investigation into the pharmacological properties and mechanisms of action of **Erythrocentauric acid** could be a promising avenue for drug discovery and development. This guide serves as a foundational resource to stimulate and support such endeavors.

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